

Essential Safety and Handling Protocol for 2-(2,2-Dibromovinyl)furan

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Compound of Interest

Compound Name: 2-(2,2-Dibromovinyl)furan

Cat. No.: B169464

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-(2,2-Dibromovinyl)furan** is not readily available. The following guidance is based on the known hazards of structurally similar compounds, including halogenated furans and other vinyl compounds. A conservative approach assuming high toxicity, irritation, and potential for peroxide formation is strongly recommended. All laboratory activities must be preceded by a thorough risk assessment conducted by qualified personnel.

Furan and its derivatives are recognized for potential health risks, including skin, eye, and respiratory irritation.^[1] Halogenated organic compounds can also present significant toxicological hazards. Therefore, the handling of **2-(2,2-Dibromovinyl)furan** requires stringent safety protocols to minimize exposure and ensure a safe laboratory environment.

Quantitative Data Summary

The following table summarizes key physical and hazard data extrapolated from related furan and brominated compounds. This information is critical for safe handling and risk assessment.

Property	Value/Information	Source/Analogy
Molecular Formula	C ₆ H ₄ Br ₂ O	[2]
Appearance	Assumed to be a liquid or low-melting solid	General knowledge of similar small organic molecules
Boiling Point	High, likely >150 °C	Based on structurally similar halogenated compounds
Hazards	- Skin Irritation- Serious Eye Irritation- Respiratory Irritation- Potential for Peroxide Formation	[1][3][4]
Toxicity	Assumed to be toxic if swallowed, in contact with skin, or if inhaled	[5]
Environmental Hazards	Potentially harmful to aquatic life	[6]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is critical for minimizing risks associated with **2-(2,2-Dibromovinyl)furan**.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational with adequate airflow.[1]
- Verify that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[1]
- Remove all potential ignition sources from the immediate work area.[7]
- Assemble all necessary equipment and reagents before commencing the experiment.[8]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z87.1 standards are mandatory. A face shield should be worn in addition to goggles when there is a splash hazard.[9]
- Skin Protection:
 - Wear a flame-resistant lab coat.[9]
 - Use chemical-resistant gloves (e.g., nitrile or neoprene). Double gloving is recommended. Inspect gloves for any signs of degradation before and during use.[1][10]
- Respiratory Protection: All manipulations involving **2-(2,2-Dibromovinyl)furan** must be conducted in a certified chemical fume hood to minimize inhalation of vapors.[10]
- Footwear: Closed-toe shoes are required.[10]

3. Handling Procedures:

- Conduct all work within a chemical fume hood.[8]
- Use the smallest quantity of the chemical necessary for the experiment.
- Avoid direct contact with skin, eyes, and clothing.
- Keep the container tightly closed when not in use.[3]
- Be aware of the potential for peroxide formation. If the substance has been stored for an extended period, it should be tested for peroxides before use, especially before any distillation process.[11]

4. Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent such as vermiculite or sand.[10]
- Collect the contaminated absorbent material into a sealed, labeled container for disposal as hazardous waste.[10]

- For larger spills, evacuate the area and contact the Environmental Health and Safety (EHS) office immediately.[10]
- Decontaminate any surfaces that have come into contact with the chemical using an appropriate solvent, followed by soap and water. Dispose of all cleaning materials as hazardous waste.[7]

Disposal Plan

Proper disposal of **2-(2,2-Dibromovinyl)furan** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Classification:

- Due to its chemical structure (halogenated furan), **2-(2,2-Dibromovinyl)furan** should be treated as hazardous waste.[7]

2. Waste Collection and Containerization:

- Collect all waste containing **2-(2,2-Dibromovinyl)furan**, including contaminated gloves, absorbent materials, and empty containers, in a designated, sealed, and clearly labeled hazardous waste container.[8]

- The container must be chemically compatible with the waste.

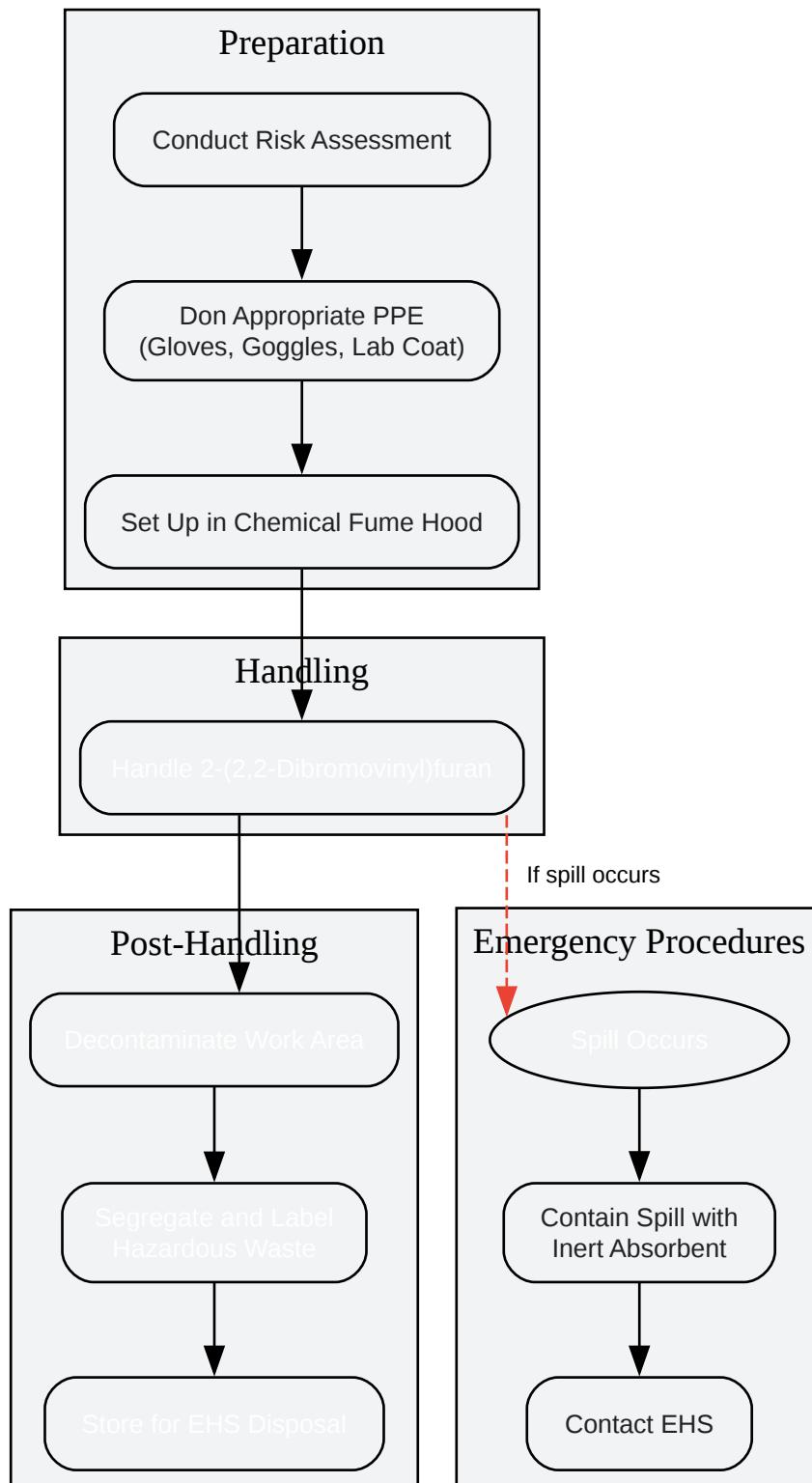
3. Labeling:

- The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**2-(2,2-Dibromovinyl)furan**". Include relevant hazard warnings such as "Toxic," "Irritant," and "Marine Pollutant." [7]

4. Storage and Disposal:

- Store the sealed waste container in a designated and secure satellite accumulation area that is well-ventilated.[1]
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department, following all local, state, and federal regulations.[1]

Experimental Workflow and Safety Protocol



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Caption: Workflow for the safe handling and disposal of **2-(2,2-Dibromovinyl)furan**.

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